

Comprehensive Safety and Handling Guide for L-Biotin-NH-5MP-Br

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Compound of Interest

Compound Name: *L-Biotin-NH-5MP-Br*

Cat. No.: *B12402073*

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Essential safety protocols and logistical information for the handling and disposal of **L-Biotin-NH-5MP-Br** (CAS No. 2468100-38-9), a biotin-conjugated 5-methylenepyrrolidone used for cysteine-specific protein modification.^{[1][2][3]} This guide is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

L-Biotin-NH-5MP-Br is a thiol-specific, reversible bioconjugation reagent.^{[2][3]} While a specific Safety Data Sheet (SDS) for **L-Biotin-NH-5MP-Br** is not readily available, this document provides guidance based on the chemical structure, which includes a brominated organic compound and a biotin moiety. The procedures outlined below are critical for minimizing exposure risk and ensuring proper disposal.

Physicochemical and Safety Data

The following table summarizes the known properties and recommended safety measures for **L-Biotin-NH-5MP-Br**.

| Property | Value/Information | Source |
|----------------------|--|------------------|
| CAS Number | 2468100-38-9 | |
| Molecular Formula | C ₁₅ H ₁₉ BrN ₄ O ₃ S | |
| Molecular Weight | 415.31 g/mol | |
| Appearance | Typically a solid at room temperature | |
| Storage | Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. | |
| Solubility | May be soluble in DMSO, H ₂ O, Ethanol, or DMF. | |
| Primary Hazards | Based on the brominated structure, potential for skin and eye irritation, and toxicity if inhaled or ingested. | General guidance |
| Engineering Controls | Must be handled in a certified chemical fume hood. An eyewash station and safety shower must be readily available. | General guidance |

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory to prevent exposure. The following table details the required equipment for handling **L-Biotin-NH-5MP-Br**, based on guidelines for similar brominated organic compounds.

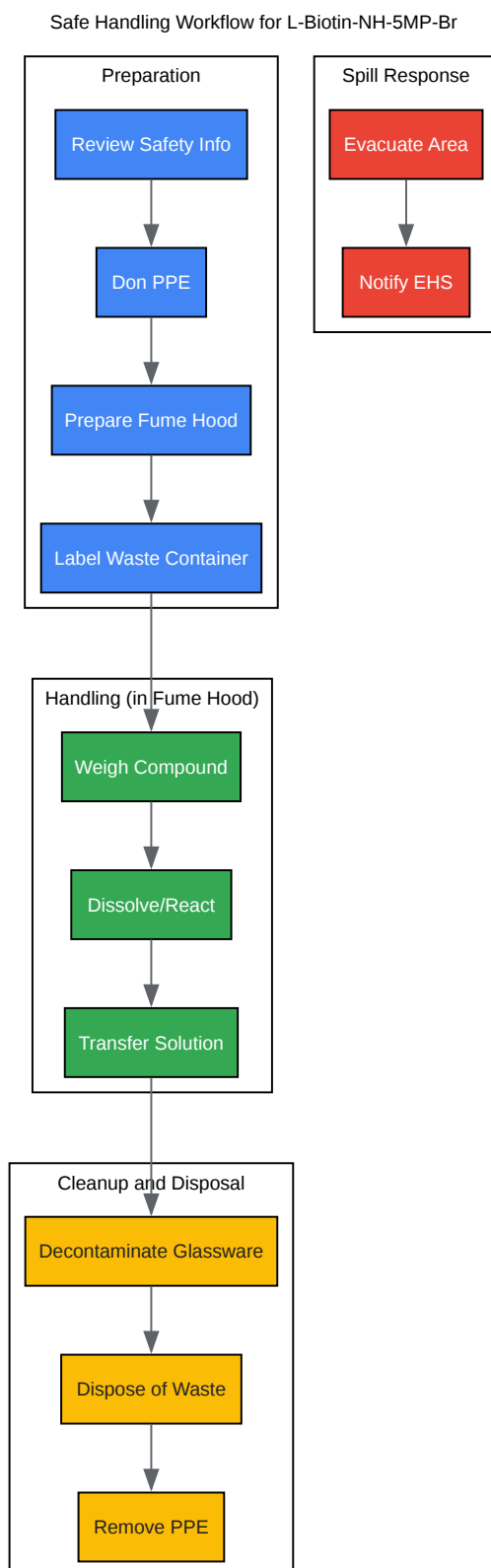
| Body Part | Equipment | Material/Specification | Rationale |
|-------------|--|---|--|
| Eyes/Face | Chemical Splash Goggles & Face Shield | ANSI Z87.1 compliant | Goggles provide a seal against splashes. A face shield offers an additional layer of protection for the entire face. |
| Hands | Chemical-Resistant Gloves | Nitrile, neoprene, or fluorinated rubber. | Protects against skin contact. Always inspect gloves for damage before use and change them frequently. |
| Body | Laboratory Coat | Standard | Protects skin and personal clothing from contamination. |
| Respiratory | Not required if handled in a fume hood | N/A | All handling of the solid compound and its solutions should occur within a functioning chemical fume hood to prevent inhalation. |
| Feet | Closed-toe Shoes | Leather or chemical-resistant material | Protects feet from potential spills. |

Operational and Disposal Plans

Adherence to a strict operational workflow is critical to minimize the risk of exposure and contamination.

Experimental Workflow

The following diagram illustrates the safe handling workflow for **L-Biotin-NH-5MP-Br**.



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Caption: Workflow for the safe handling of **L-Biotin-NH-5MP-Br**.

Procedural Steps

- Preparation:
 - Thoroughly review this safety guide and any available chemical information before starting work.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Prepare and label all necessary equipment (e.g., glassware, spatulas) and waste containers within the chemical fume hood.
- Handling (inside a chemical fume hood):
 - Weighing: Carefully weigh the solid compound. Use a non-sparking spatula and a draft shield to prevent the powder from becoming airborne.
 - Dissolving and Reactions: Slowly add solvents to the solid to avoid splashing. Keep all containers with the chemical tightly closed when not in use.
 - Transferring: Use appropriate tools (e.g., pipettes) to transfer solutions, minimizing the creation of aerosols.
- Waste Disposal:
 - Segregation: As a brominated organic compound, all waste containing **L-Biotin-NH-5MP-Br** must be collected in a designated, properly labeled hazardous waste container marked "Halogenated Organic Waste".
 - Containers: Keep the waste container closed at all times except when adding waste.
 - Disposal: Arrange for the disposal of the halogenated waste through your institution's Environmental Health and Safety (EHS) office.

Emergency Procedures

- Spill Response:
 - Small Spill (in fume hood): Carefully sweep up the solid with a non-sparking tool and place it in the designated halogenated waste container.
 - Large Spill: Evacuate the area immediately and contact your institution's EHS department.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, lifting the upper and lower eyelids. Seek immediate medical attention.
 - Skin Contact: Immediately flush the affected skin with plenty of water. Remove contaminated clothing. Seek medical attention.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
 - Ingestion: Do not induce vomiting. Seek immediate medical attention.

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References

- 1. L-Biotin-NH-5MP-Br | CAS#: 2468100-38-9 | biotin-conjugated 5-Methylene pyrrolone (5MP) | InvivoChem [[invivochem.com](https://www.invivochem.com)]
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Phone: (601) 213-4426
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